

# An In-depth Technical Guide on (1-Adamantylthio)acetic acid

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## Compound of Interest

Compound Name: (1-Adamantylthio)acetic acid

Cat. No.: B187780

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CAS Number: 95769-28-1

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**(1-Adamantylthio)acetic acid**, a molecule incorporating a bulky, lipophilic adamantane cage linked to a flexible acetic acid chain via a thioether bond, represents a unique scaffold for chemical and pharmacological exploration. While specific research on this particular compound (CAS 95769-28-1) is not extensively documented in publicly available literature, its structural components suggest significant potential in drug discovery and materials science. The adamantane moiety is a well-established pharmacophore known to enhance the lipophilicity, metabolic stability, and target-binding affinity of drug candidates.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the known physicochemical properties of **(1-Adamantylthio)acetic acid**, a plausible synthetic route based on established chemical principles, and a discussion of its potential applications in the context of adamantane-containing compounds in drug development.

## Physicochemical Properties

The physicochemical properties of **(1-Adamantylthio)acetic acid** are summarized in the table below. These data are compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	95769-28-1	N/A
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub> S	N/A
Molecular Weight	226.34 g/mol	N/A
IUPAC Name	2-(adamantan-1-ylthio)acetic acid	N/A
Appearance	White to off-white powder	Inferred from typical appearance of similar organic acids
Melting Point	125-129 °C	Generic data for similar compounds
Boiling Point	370.2 °C (Predicted)	N/A
Density	1.24 g/cm <sup>3</sup> (Predicted)	N/A
pKa	3.82 (Predicted)	N/A
Solubility	Poorly soluble in water; Soluble in nonpolar organic solvents.[3]	General property of adamantane derivatives[3]

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **(1-Adamantylthio)acetic acid** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be proposed based on standard organic chemistry reactions. The most likely pathway involves the nucleophilic substitution of a haloacetic acid derivative with 1-adamantanethiol.

## Experimental Protocol: Synthesis of (1-Adamantylthio)acetic acid

Objective: To synthesize **(1-Adamantylthio)acetic acid** from 1-adamantanethiol and an appropriate haloacetic acid derivative.

#### Materials:

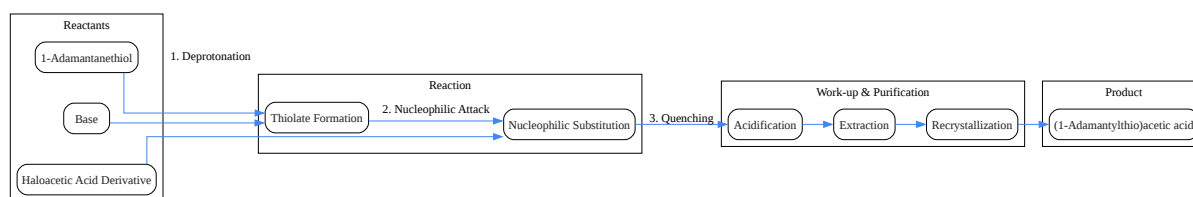
- 1-Adamantanethiol
- Sodium bromoacetate (or chloroacetic acid and a base)
- A suitable base (e.g., sodium hydroxide, potassium carbonate)
- A suitable solvent (e.g., ethanol, dimethylformamide)
- Hydrochloric acid (for acidification)
- Ethyl acetate (for extraction)
- Magnesium sulfate or sodium sulfate (for drying)
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, separatory funnel, etc.)

#### Procedure:

- Preparation of the thiolate: In a round-bottom flask, dissolve 1-adamantanethiol in a suitable solvent such as ethanol.
- To this solution, add an equimolar amount of a base, such as sodium hydroxide, and stir the mixture at room temperature for 30 minutes to generate the sodium 1-adamantanethiolate.
- Nucleophilic substitution: To the solution of the thiolate, add an equimolar amount of sodium bromoacetate.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Dissolve the residue in water and acidify the solution with hydrochloric acid to a pH of approximately 2. This will precipitate the **(1-Adamantylthio)acetic acid**.

- Extraction and purification: Extract the aqueous solution with ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent from the filtrate under reduced pressure to yield the crude product.
- The crude **(1-Adamantylthio)acetic acid** can be further purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

Characterization: The final product should be characterized by techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, mass spectrometry, and melting point analysis to confirm its identity and purity.



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Caption: Synthetic workflow for **(1-Adamantylthio)acetic acid**.

## Potential Applications in Drug Development

The incorporation of an adamantane moiety into a molecule can significantly influence its pharmacological properties.[1][2] While no specific biological activity has been reported for **(1-Adamantylthio)acetic acid**, its structure suggests several potential areas of application in drug discovery.

## Enhancing Lipophilicity and Membrane Permeability

The adamantane group is highly lipophilic, which can improve the ability of a drug molecule to cross cell membranes and the blood-brain barrier.<sup>[1][2]</sup> This property is particularly valuable for developing drugs that target the central nervous system.

## Metabolic Stability

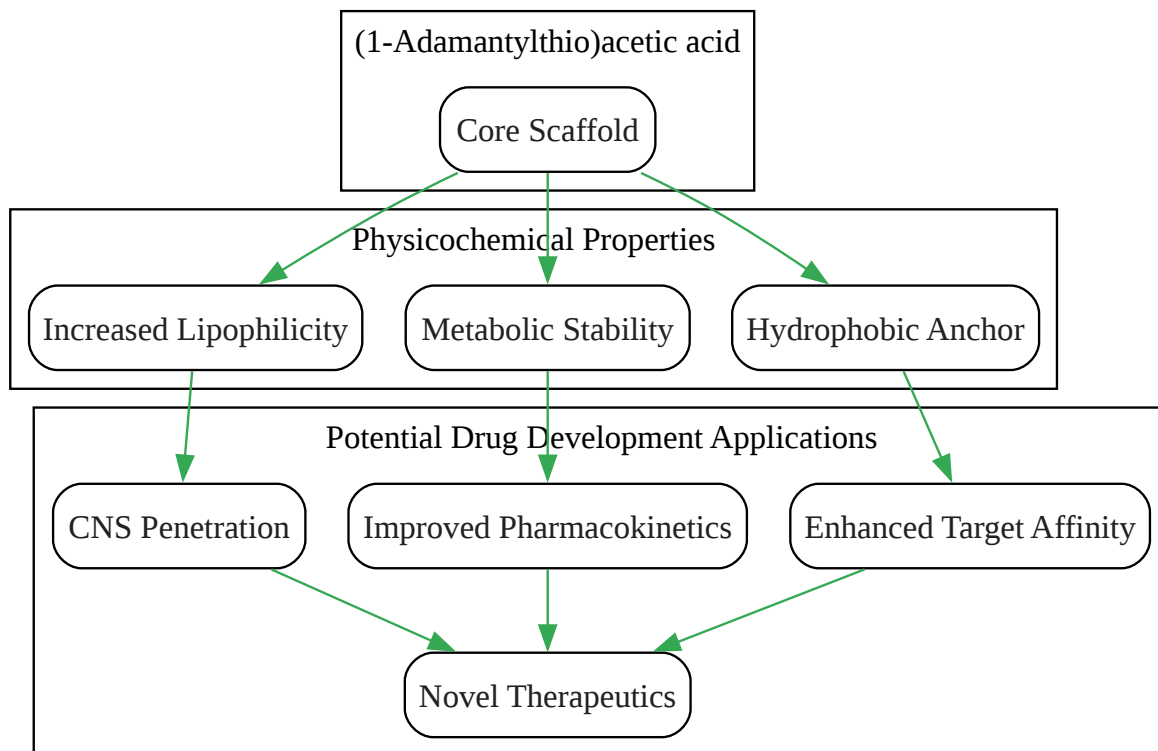
The rigid, cage-like structure of adamantane can sterically hinder the metabolic degradation of nearby functional groups, leading to a longer half-life and improved pharmacokinetic profile of a drug.<sup>[2]</sup>

## Target Binding

The bulky adamantane group can act as a hydrophobic anchor, fitting into hydrophobic pockets of target proteins and potentially increasing binding affinity and selectivity.<sup>[1]</sup>

## Potential Therapeutic Areas

Adamantane derivatives have shown a wide range of biological activities, including antiviral, antibacterial, antifungal, and anticancer effects.<sup>[1]</sup> Given this precedent, **(1-Adamantylthio)acetic acid** could serve as a valuable building block for the synthesis of novel therapeutic agents in these and other areas.



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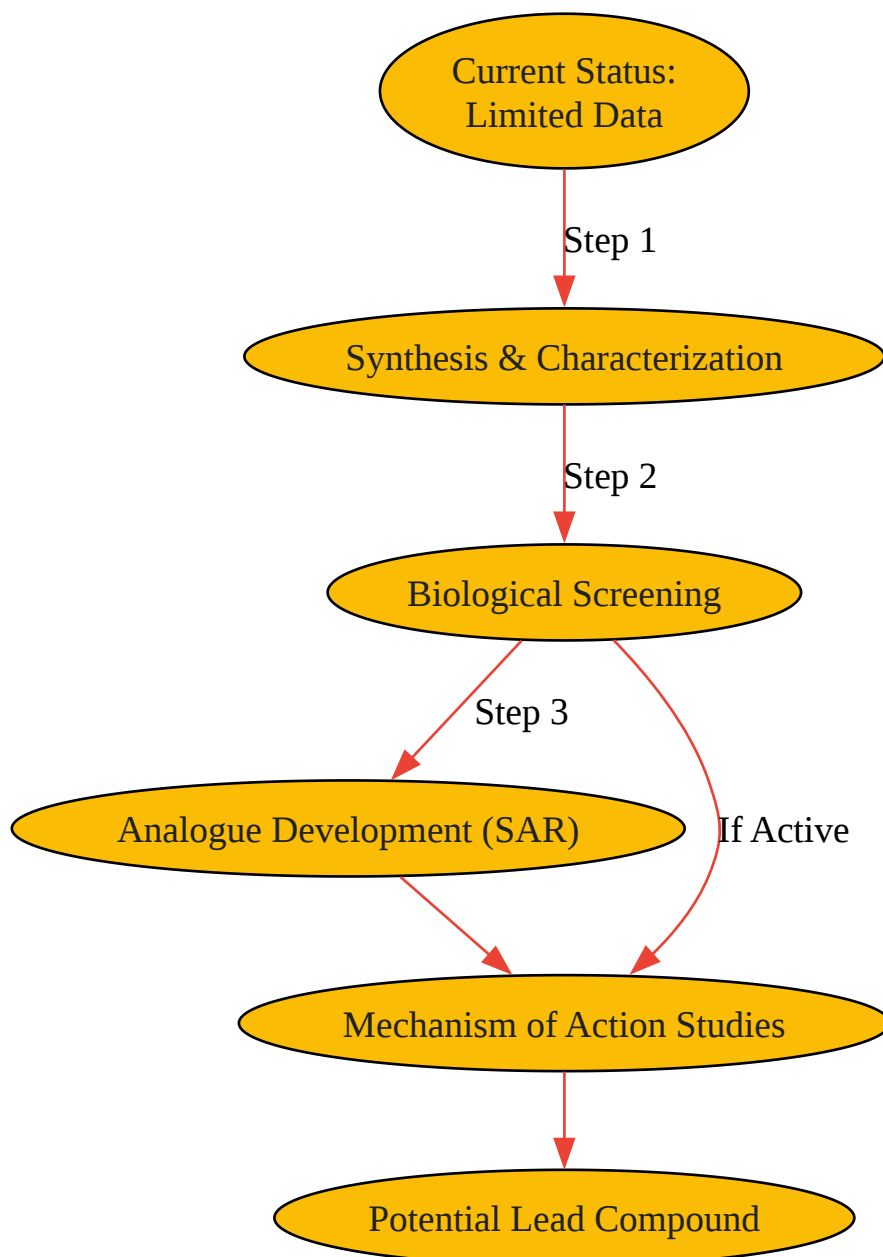
Caption: Potential roles in drug discovery.

## Future Directions

The lack of specific biological data for **(1-Adamantylthio)acetic acid** highlights a significant opportunity for future research. Key areas for investigation include:

- **Synthesis and Characterization:** Development and publication of a detailed, optimized synthetic protocol and full characterization of the compound.
- **Biological Screening:** Comprehensive screening of the compound against a wide range of biological targets to identify potential therapeutic activities.
- **Analogue Synthesis:** Synthesis and evaluation of a library of derivatives to explore structure-activity relationships.

- Mechanism of Action Studies: If biological activity is identified, detailed studies to elucidate the mechanism of action at the molecular level.



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Caption: Future research workflow.

## Conclusion

**(1-Adamantylthio)acetic acid** is a chemical entity with considerable, yet largely unexplored, potential. Its constituent parts, the adamantane cage and the acetic acid moiety, are both well-represented in medicinal chemistry. While the current body of knowledge on this specific compound is limited to basic physicochemical predictions, the established roles of adamantane in drug design provide a strong rationale for its further investigation. The synthesis of this compound is straightforward, and its evaluation in various biological assays could uncover novel therapeutic applications. This technical guide serves as a foundational document to encourage and guide future research into this promising molecule.

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